

Navigating the Mires: A Technical Guide to Palustrine Wetland Delineation and Jurisdictional Determination

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This in-depth technical guide provides a comprehensive overview of the principles and methodologies for delineating **palustrine** wetlands and determining their jurisdictional status under the U.S. Clean Water Act. Understanding these processes is critical for environmental compliance, land use planning, and ecological research. This document synthesizes the three-parameter approach to wetland identification, details the current regulatory landscape, and presents the logical framework for making defensible delineation and jurisdictional decisions.

Introduction to Palustrine Wetlands and Delineation

Palustrine wetlands, which include marshes, bogs, swamps, and fens, are vital ecosystems that provide essential services such as water filtration, flood control, and habitat for a diverse array of species. Wetland delineation is the scientific process of identifying the precise boundaries of these areas based on the presence of three key environmental indicators: hydrophytic vegetation, hydric soils, and wetland hydrology.^[1] Accurate delineation is the foundational step for any activity that may impact these sensitive environments and is a legal requirement for determining jurisdiction under the Clean Water Act (CWA).^[2]

The U.S. Army Corps of Engineers (USACE) and the Environmental Protection Agency (EPA) are the primary federal agencies responsible for regulating activities in "waters of the United

States," which can include wetlands.^[3] Therefore, a thorough and scientifically sound wetland delineation is paramount for regulatory compliance.

The Three-Parameter Approach to Wetland Delineation

The USACE employs a three-parameter approach that requires positive evidence of hydrophytic vegetation, hydric soils, and wetland hydrology to classify an area as a wetland.^[1] ^[4] All three parameters must be present under normal circumstances for an area to be considered a wetland.

Hydrophytic Vegetation

Hydrophytic vegetation consists of plant species that are adapted to thrive in the anaerobic soil conditions associated with prolonged saturation or flooding.^[5] The determination of hydrophytic vegetation involves assessing the plant community and the indicator status of the dominant species.

2.1.1 Experimental Protocol: Vegetation Analysis

- Stratification of Vegetation: Divide the plant community into five strata: tree, sapling/shrub, woody vine, and ground cover (herbaceous).^[6]
- Dominance Test: Identify the dominant plant species in each stratum. A plant community is considered hydrophytic if more than 50% of the dominant species are classified as Obligate (OBL), Facultative Wetland (FACW), or Facultative (FAC).^[7]
- Prevalence Index (PI): For more complex cases, calculate the Prevalence Index, a weighted average of the indicator status of all plant species in a plot. A PI of ≤ 3.0 is indicative of hydrophytic vegetation.^[8]^[9]

Table 1: Plant Indicator Status Categories

Indicator Category	Code	Probability of Occurrence in Wetlands
Obligate Wetland	OBL	>99%
Facultative Wetland	FACW	67% - 99%
Facultative	FAC	34% - 66%
Facultative Upland	FACU	1% - 33%
Obligate Upland	UPL	<1%

Source: U.S. Fish and Wildlife Service[\[5\]](#)

Hydric Soils

Hydric soils are formed under conditions of saturation, flooding, or ponding long enough during the growing season to develop anaerobic conditions in the upper part.[\[10\]](#) These conditions lead to distinct soil characteristics that can be observed in the field.

2.2.1 Experimental Protocol: Soil Profile Analysis

- Soil Pit Excavation: Dig a soil pit to a depth of at least 20 inches to observe the soil profile.
- Color Assessment: Use a Munsell Soil Color Chart to determine the matrix and mottle colors. Gleyed (grayish, bluish, or greenish) matrices are a strong indicator of hydric soils.[\[1\]](#)
- Indicator Identification: Look for specific field indicators of hydric soils as defined by the Natural Resources Conservation Service (NRCS). These indicators are categorized based on soil texture (e.g., sandy, loamy/clayey).[\[11\]](#)[\[12\]](#)

Table 2: Common Field Indicators of Hydric Soils

Indicator ID	Indicator Name	Description
A1	Histosol	A thick layer of organic soil material.
A2	Histic Epipedon	A thick organic surface layer over mineral soil.
S4	Sandy Gleyed Matrix	A gleyed matrix in a sandy soil layer near the surface. [13]
S5	Sandy Redox	A sandy layer with redox concentrations and a low chroma matrix. [13]
F2	Loamy Gleyed Matrix	A gleyed matrix in a loamy or clayey soil layer.
F3	Depleted Matrix	A loamy or clayey layer with redox depletions.
F6	Redox Dark Surface	A dark-colored surface layer with redox concentrations.

Source: Natural Resources Conservation Service[\[11\]](#)

Wetland Hydrology

Wetland hydrology refers to the presence of water at or near the surface for a sufficient duration during the growing season to influence the development of hydrophytic vegetation and hydric soils.[\[14\]](#) Evidence of wetland hydrology can be direct (primary indicators) or indirect (secondary indicators).

2.3.1 Experimental Protocol: Hydrological Assessment

- **Field Observations:** During a site visit, look for primary indicators such as surface water, a high water table observed in a soil pit, or soil saturation.[\[15\]](#)
- **Secondary Indicator Identification:** Observe secondary indicators that provide evidence of past inundation or saturation, such as water marks on trees, drift lines, and oxidized

rhizospheres along living roots.[14][15]

- Hydrologic Monitoring: For difficult sites, long-term monitoring of water levels in wells or piezometers can provide direct measurement of the depth and duration of saturation.[16]

Table 3: Wetland Hydrology Indicators

Indicator Type	Indicator	Description
Primary	Surface Water	Direct observation of standing water.
High Water Table	Water table observed within 12 inches of the soil surface.[15]	
Saturation	Water glistening on the surfaces of soil samples taken from within 12 inches of the surface.[15]	
Algal Mat or Crust	A mat or crust of algae on the soil surface.[17]	
Secondary	Water Marks	Stains on bark or other fixed objects indicating a past high water level.
Drift Deposits	Debris deposited by water movement.	
Oxidized Rhizospheres	Iron oxide concretions on the surfaces of roots and rhizomes.[10]	
Geomorphic Position	Location in a depression, on a floodplain, or at the toe of a slope.[15]	

Source: U.S. Army Corps of Engineers[17]

Jurisdictional Determination

Once a wetland has been delineated, the next step is to determine if it is subject to federal jurisdiction under the Clean Water Act.^[18] This determination hinges on whether the wetland qualifies as a "water of the United States" (WOTUS).

The Evolving Definition of WOTUS

The definition of WOTUS has been the subject of significant legal and regulatory debate. The Supreme Court case Sackett v. EPA (2023) significantly narrowed the scope of federal jurisdiction over wetlands.^{[19][20]} The current interpretation limits CWA jurisdiction to wetlands that have a "continuous surface connection" to bodies of water that are themselves "waters of the United States" in the traditional sense, such as relatively permanent, standing, or continuously flowing bodies of water like streams, oceans, rivers, and lakes.^{[19][20][21]} The "significant nexus" test, which previously allowed for jurisdiction over more isolated wetlands, has been rejected for establishing jurisdiction over wetlands.^{[21][22]}

3.1.1 Key Tenets of the Current Jurisdictional Standard

- **Adjacency:** To be jurisdictional, a wetland must be "adjacent" to a traditional navigable water, meaning it must have a continuous surface connection.^[21]
- **Continuous Surface Connection:** The wetland must be "indistinguishable" from the adjacent water body, without separation by features like berms, dikes, or uplands.^[21] Intermittent flows through channels, ditches, or swales are no longer sufficient to establish adjacency.^[21]
- **Relatively Permanent Waters:** The adjacent water body must be a relatively permanent, standing, or continuously flowing body of water.^[19]

The Jurisdictional Determination Process

The process of obtaining a jurisdictional determination (JD) from the USACE involves a formal request and submission of detailed information about the delineated aquatic resources on a property.^[23]

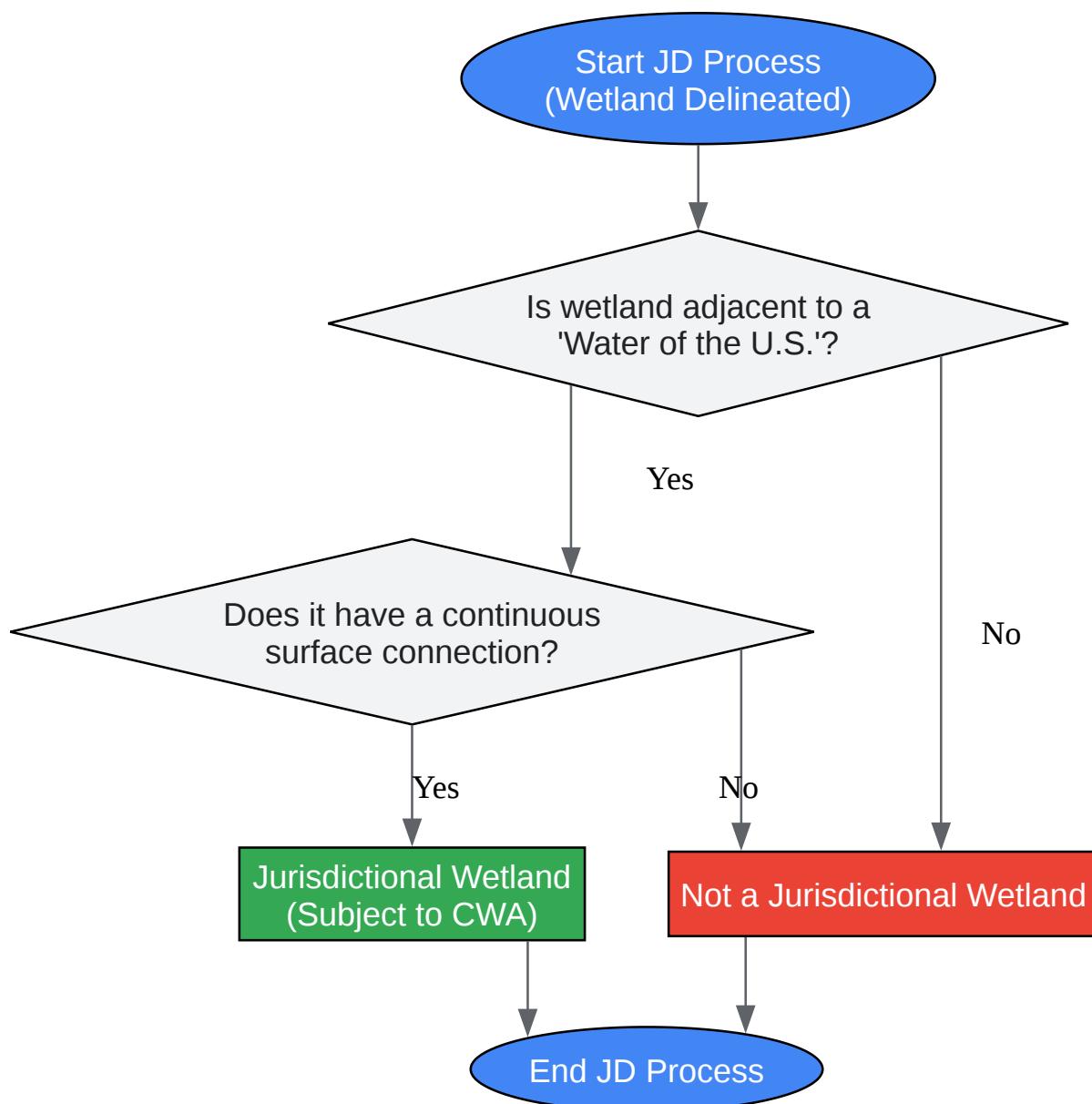
3.2.1 Experimental Protocol: Jurisdictional Determination Request

- Delineation Report: Prepare a comprehensive wetland delineation report that includes maps, data sheets, and a description of the site's vegetation, soils, and hydrology.[24]
- Request Form: Complete and submit the appropriate JD request form to the local USACE district.[23]
- Supporting Documentation: Provide supporting data such as aerial photographs, soil surveys, and topographic maps.
- Connectivity Analysis: For an Approved Jurisdictional Determination (AJD), provide data to demonstrate the presence or absence of a continuous surface connection to a traditional navigable water.

Visualizing the Delineation and Jurisdictional Workflows

The following diagrams illustrate the logical pathways for conducting a wetland delineation and making a jurisdictional determination.





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